

# Application Note: Quantification of Benzyl Benzoate in Cosmetics Using Isotope Dilution Mass Spectrometry

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## Compound of Interest

Compound Name: Benzyl benzoate-d5

Cat. No.: B12400445

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## Introduction

Benzyl benzoate is a common ingredient in cosmetic and personal care products, where it functions as a fragrance component, solvent, and preservative[1][2]. Due to its potential to cause skin allergies in some individuals, its concentration in consumer products is often regulated[2]. Accurate and reliable quantification of benzyl benzoate is therefore essential for quality control and regulatory compliance. Isotope dilution mass spectrometry (ID-MS) is a highly accurate and precise analytical technique for quantifying chemical compounds. It involves the addition of a known amount of a stable isotope-labeled internal standard to a sample. The ratio of the unlabeled analyte to the labeled internal standard is then measured by mass spectrometry. This method effectively compensates for sample matrix effects and variations in instrument response, leading to highly reliable results.

This application note provides a detailed protocol for the quantification of benzyl benzoate in various cosmetic matrices using isotope dilution gas chromatography-mass spectrometry (GC-MS). The method is suitable for a range of product types, including creams, lotions, and shampoos.

## Principle

A known quantity of a stable isotope-labeled internal standard, Benzyl Benzoate-d12, is spiked into the cosmetic sample. The benzyl benzoate and the internal standard are then extracted

from the sample matrix. The extract is analyzed by GC-MS, and the concentration of benzyl benzoate in the original sample is determined by comparing the signal intensity of the native analyte to that of the isotopically labeled internal standard.

## Experimental Protocols

### Materials and Reagents

- Standards and Reagents:
  - Benzyl Benzoate (purity >99%)
  - Benzyl Benzoate-d12 (isotopic purity >99%)[3]
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)
  - Dichloromethane (GC grade)
  - Anhydrous Sodium Sulfate
  - Deionized Water
- Equipment:
  - Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
  - Analytical balance
  - Vortex mixer
  - Centrifuge
  - Solid-Phase Extraction (SPE) cartridges (e.g., C18)
  - Rotary evaporator
  - Autosampler vials with inserts

- Standard laboratory glassware

## Preparation of Standard Solutions

- Stock Solutions (1000 µg/mL):
  - Accurately weigh approximately 10 mg of Benzyl Benzoate and Benzyl Benzoate-d12 into separate 10 mL volumetric flasks.
  - Dissolve and bring to volume with methanol.
- Intermediate Standard Solutions (100 µg/mL):
  - Pipette 1 mL of each stock solution into separate 10 mL volumetric flasks and dilute to volume with methanol.
- Working Internal Standard Solution (10 µg/mL):
  - Dilute the Benzyl Benzoate-d12 intermediate standard solution 1:10 with methanol.
- Calibration Standards:
  - Prepare a series of calibration standards by spiking appropriate amounts of the Benzyl Benzoate intermediate standard solution into methanol. A typical concentration range would be 0.1 to 20 µg/mL.

## Sample Preparation

- Sample Weighing: Accurately weigh approximately 0.5 g of the cosmetic sample into a 15 mL polypropylene centrifuge tube.
- Internal Standard Spiking: Add a known amount (e.g., 100 µL) of the 10 µg/mL Benzyl Benzoate-d12 working internal standard solution to each sample.
- Extraction:
  - Add 5 mL of acetonitrile to the centrifuge tube.
  - Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.

- Centrifuge at 4000 rpm for 10 minutes to separate the liquid and solid phases.
- Solid-Phase Extraction (SPE) Cleanup:
  - Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of deionized water.
  - Load the supernatant from the extraction step onto the SPE cartridge.
  - Wash the cartridge with 3 mL of 40% methanol in water to remove polar interferences.
  - Elute the benzyl benzoate and internal standard with 5 mL of dichloromethane.
- Concentration and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in 1 mL of dichloromethane for GC-MS analysis.
  - Transfer the final extract to an autosampler vial.

## GC-MS Analysis

- Gas Chromatograph Conditions:
  - Column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent
  - Inlet Temperature: 280 °C
  - Injection Volume: 1  $\mu$ L (splitless)
  - Oven Temperature Program: Start at 80 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min.
- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Ion Source Temperature: 230 °C

- Quadrupole Temperature: 150 °C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
  - Benzyl Benzoate: m/z 105, 212
  - Benzyl Benzoate-d12: m/z 112, 224

## Data Presentation

Table 1: Quantitative Results for Benzyl Benzoate in Cosmetic Products

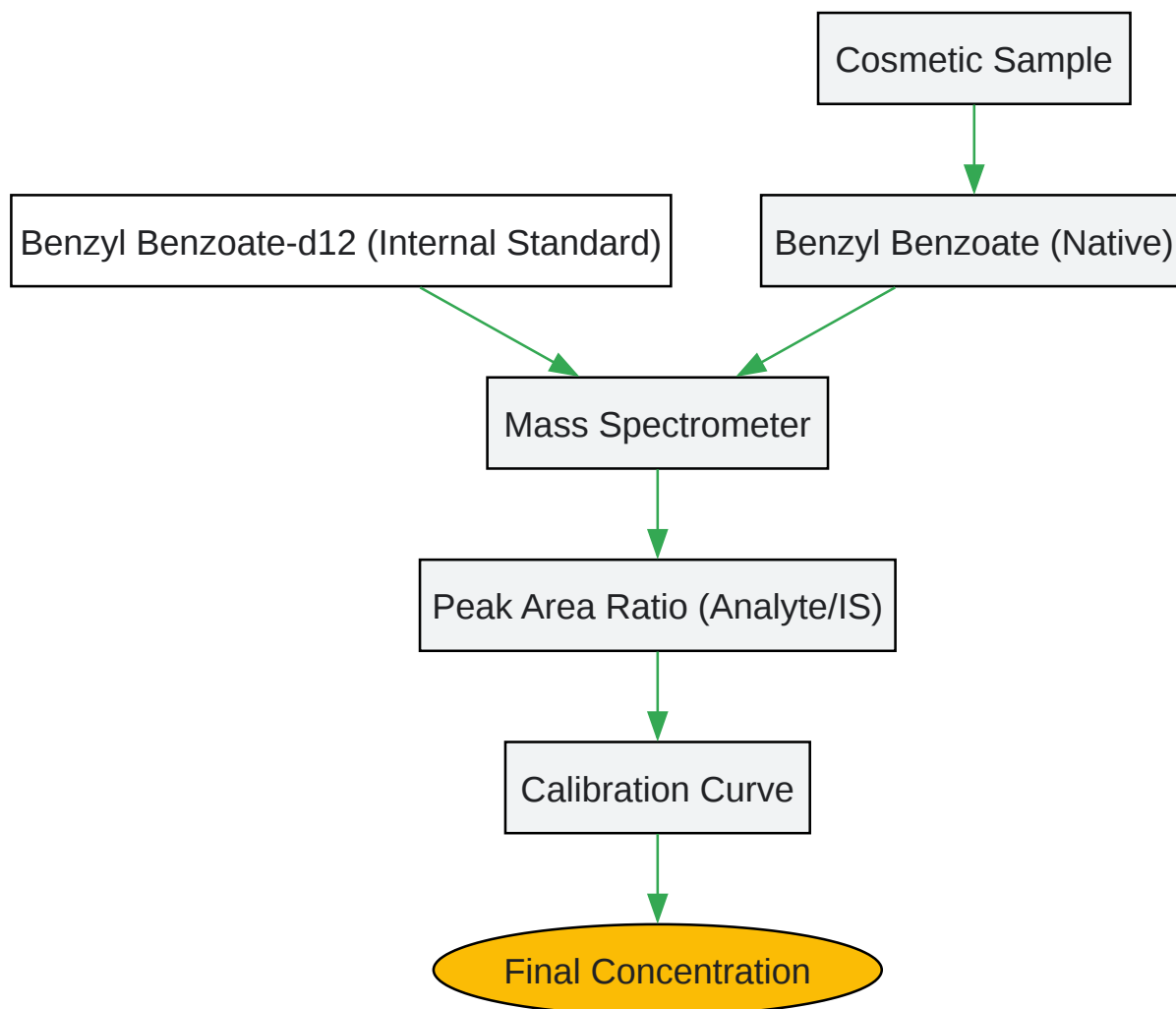
Sample ID	Product Type	Benzyl Benzoate Concentration (µg/g)	% Recovery	RSD (%) (n=3)
QC-Low	Spiked Cream	49.5	99.0	3.5
QC-High	Spiked Lotion	488.2	97.6	2.1
Sample 1	Commercial Cream	1250.7	N/A	2.8
Sample 2	Commercial Lotion	345.2	N/A	4.1
Sample 3	Commercial Shampoo	89.6	N/A	5.2

## Visualizations



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Caption: Overall experimental workflow for the quantification of benzyl benzoate.



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Caption: Logical relationship of isotope dilution analysis.

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## References

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